

Personal protective equipment for handling PROTAC BRD4 ligand-2 hydrochloride

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Compound of Interest

Compound Name: *PROTAC BRD4 ligand-2
hydrochloride*

Cat. No.: *B15621478*

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Essential Safety and Handling Guide for PROTAC BRD4 Ligand-2 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PROTAC BRD4 ligand-2 hydrochloride**. The content herein outlines operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Compound Properties and Storage

PROTAC BRD4 ligand-2 hydrochloride is a ligand for the target protein BRD4, intended for research use only.[1][2][3] It is not intended for medical applications.[1] The hydrochloride salt form generally offers enhanced water solubility and stability compared to its free base form.[4]

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₈ Cl ₂ N ₆	[1]
Molecular Weight	437.32 g/mol	[1]
Appearance	Solid	[5]
Storage (Solid)	4°C, sealed, away from moisture and light	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture and light)	[1][6]

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) with comprehensive hazard information for **PROTAC BRD4 ligand-2 hydrochloride** is not readily available, the following PPE recommendations are based on general laboratory safety best practices for handling potent, biologically active research chemicals.[5][7] A thorough hazard assessment should be conducted for any new experimental protocol.[8]

PPE Category	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield.[5]	Protects against splashes and airborne particles.[8][9]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[5] Double gloving may be necessary for added protection.[8]	Prevents skin contact with the compound.[8][9]
Body Protection	A laboratory coat must be worn.[5][8]	Protects against spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A chemical fume hood is recommended for handling the solid and preparing stock solutions.[5][10]	Minimizes inhalation of the compound, which may be harmful.

Operational Plan: Handling and Disposal

Receiving and Storage: Upon receipt, equilibrate the vial to room temperature before opening to avoid moisture condensation.[5] Store the compound as recommended in the table above to maintain its integrity.[1][6]

Handling:

- All handling of the solid compound should occur within a chemical fume hood to minimize exposure.[5][10]
- Avoid the formation of dust and aerosols.[7]
- Use non-sparking tools to prevent ignition sources.[7]
- Do not eat, drink, or smoke in the handling area.[10]
- Wash hands thoroughly after handling the compound.[10]

Spill Management: In the event of a spill, evacuate the area and ensure adequate ventilation.
[10] Wear the full personal protective equipment outlined above. For solid spills, carefully sweep or vacuum the material, avoiding dust generation.[10] For liquid spills, absorb with an inert material.[10] Collect all waste in a suitable, sealed container for disposal.[7]

Disposal: **PROTAC BRD4 ligand-2 hydrochloride** should be treated as hazardous chemical waste.[10] Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.[7][10] Do not allow the chemical to enter drains or the environment.[7]

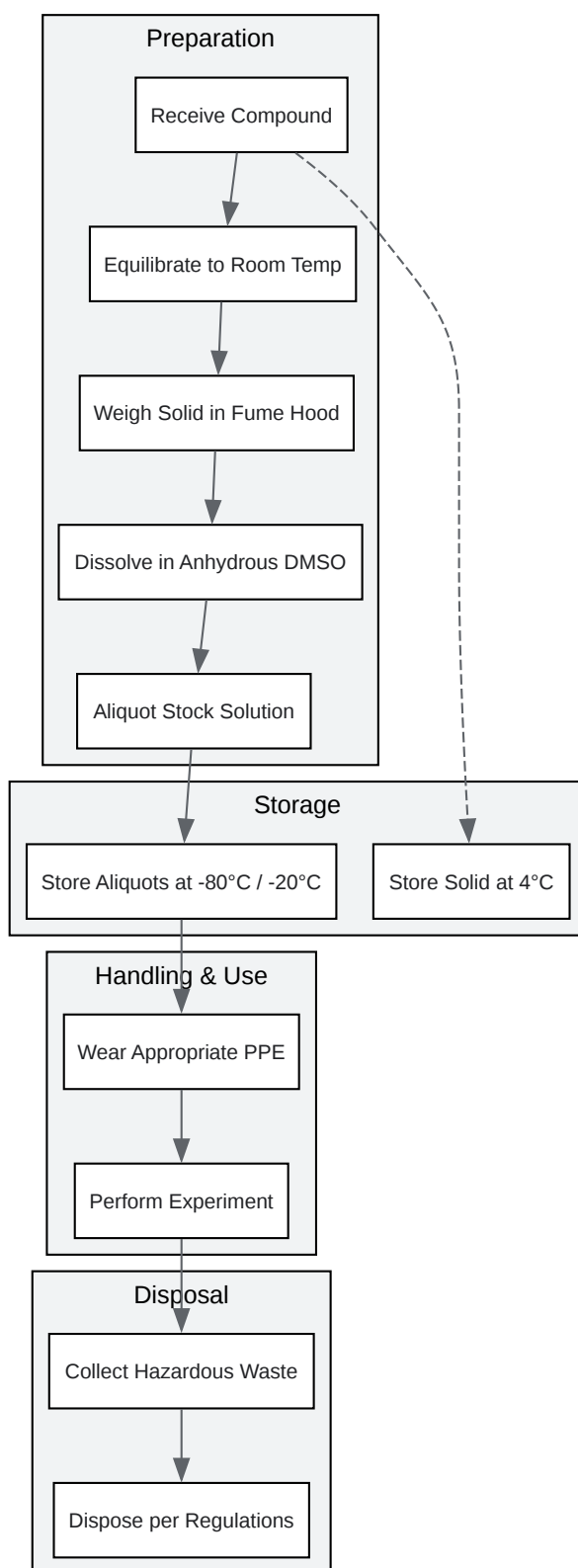
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

This protocol is based on general procedures for similar compounds.[5]

- Equilibrate the vial of solid **PROTAC BRD4 ligand-2 hydrochloride** to room temperature.
- In a chemical fume hood, weigh the desired amount of the solid compound.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO. For example, for 1 mg of the compound (MW: 437.32), add 228.67 μ L of DMSO.[1]
- Vortex or sonicate the solution until the solid is completely dissolved.[1]
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[5]
- Store the aliquots at -80°C or -20°C as recommended.[1][6]

Workflow for Handling **PROTAC BRD4 Ligand-2 Hydrochloride**



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